

# 3-Cyano-5-nitrobenzotrifluoride stability and storage conditions

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## Compound of Interest

Compound Name: 3-Cyano-5-nitrobenzotrifluoride

Cat. No.: B1588953

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## An In-Depth Technical Guide to the Stability and Storage of 3-Cyano-5-nitrobenzotrifluoride

This guide provides a comprehensive overview of the stability and optimal storage conditions for **3-Cyano-5-nitrobenzotrifluoride** (CAS No. 20566-80-7). Designed for researchers, chemists, and professionals in drug development, this document synthesizes critical data to ensure the long-term integrity of the compound and promote safe handling practices.

## Introduction: A Profile of 3-Cyano-5-nitrobenzotrifluoride

**3-Cyano-5-nitrobenzotrifluoride** is an aromatic organic compound featuring a benzene ring substituted with three distinct functional groups: a cyano (-CN), a nitro (-NO<sub>2</sub>), and a trifluoromethyl (-CF<sub>3</sub>) group. This unique substitution pattern, particularly the presence of strongly electron-withdrawing groups, makes it a valuable intermediate and building block in medicinal chemistry and agrochemical synthesis.<sup>[1][2]</sup> It is notably used in the development of complex molecules, including protein degrader building blocks.<sup>[3]</sup> Understanding its physicochemical properties is the foundation for establishing its stability profile and handling requirements.

## Physicochemical Characteristics

The stability of a chemical compound is intrinsically linked to its molecular structure and physical properties. The trifluoromethyl group generally enhances metabolic stability and

lipophilicity in drug candidates, while the nitro and cyano groups are key reactive sites for further chemical transformations.[1][2]

Property	Value	Source(s)
CAS Number	20566-80-7	[3]
Molecular Formula	C <sub>8</sub> H <sub>3</sub> F <sub>3</sub> N <sub>2</sub> O <sub>2</sub>	[1][3]
Molecular Weight	216.12 g/mol	[1][3]
Appearance	Solid	[1]
Melting Point	78-81°C	[1]
Boiling Point	241.8°C	[1]

## In-Depth Stability Analysis

The stability of **3-Cyano-5-nitrobenzotrifluoride** is governed by its response to thermal, photolytic, and chemical stressors. While generally stable under standard conditions, its functional groups present specific vulnerabilities that must be addressed for long-term storage. [2]

### Thermal Stability

The benzotrifluoride core is known for its high thermal stability, a property that lends robustness to the molecule in various applications.[4][5] However, this is contrasted by the presence of the nitro group. Aromatic nitro compounds as a class are known to be energetic materials that can undergo exothermic, and sometimes violent, decomposition at elevated temperatures.[6][7]

- Causality: The decomposition of nitro compounds can release a significant amount of energy and gaseous products like nitrogen oxides.[7][8] The risk is magnified by heating under confinement or the presence of catalytic impurities, which can lower the decomposition temperature.[6][8]
- Expert Insight: While **3-Cyano-5-nitrobenzotrifluoride** is a solid with a relatively high melting point and is stable at ambient temperatures, it is crucial to avoid prolonged exposure

to high heat. Standard laboratory conditions are safe, but processes involving heating should be carefully evaluated for thermal hazards.

## Photostability

A critical consideration for benzotrifluoride derivatives is their stability under ultraviolet (UV) irradiation.<sup>[9]</sup>

- Mechanism: Some compounds in this class are susceptible to photohydrolysis, where UV light facilitates the hydrolysis of the C-F bonds in the trifluoromethyl group, leading to degradation into the corresponding benzoic acid.<sup>[9][10]</sup>
- Substituent Effects: The susceptibility to this degradation pathway is highly dependent on the other substituents on the aromatic ring. Significantly, compounds with multiple electron-withdrawing groups, such as 3,5-dinitrobenzotrifluoride, have been shown to be photostable under UV irradiation.<sup>[10]</sup>
- Expert Insight: The molecular structure of **3-Cyano-5-nitrobenzotrifluoride**, featuring two potent electron-withdrawing groups (nitro and cyano), strongly suggests it possesses enhanced photostability compared to other benzotrifluoride derivatives.<sup>[10]</sup> Nevertheless, as a best practice to ensure maximum integrity over years of storage, direct exposure to UV and high-intensity light should be minimized.

## Chemical Reactivity and Incompatibilities

The chemical environment is a primary factor in the stability of **3-Cyano-5-nitrobenzotrifluoride**. Its functional groups dictate its reactivity and potential incompatibilities.

- Aromatic Nitro Group Hazards: Aromatic nitro compounds are known to react vigorously and can be explosive under certain conditions. It is critical to avoid contact with:
  - Strong Bases (e.g., Sodium Hydroxide, Potassium Hydroxide): These can initiate explosive reactions, even in the presence of water or organic solvents.<sup>[11]</sup>
  - Strong Oxidizing Agents and Reducing Agents: These can cause violent reactions leading to fire or explosion.<sup>[8]</sup>

- Certain Metals (e.g., tin, zinc) and Sulfuric Acid: These can also lead to hazardous reactions.[8]
- Synthetic Utility: The electron-withdrawing nature of the substituents makes the compound suitable for nucleophilic aromatic substitution reactions, highlighting its designed reactivity for synthetic applications.[1]

## Recommended Storage and Handling Protocols

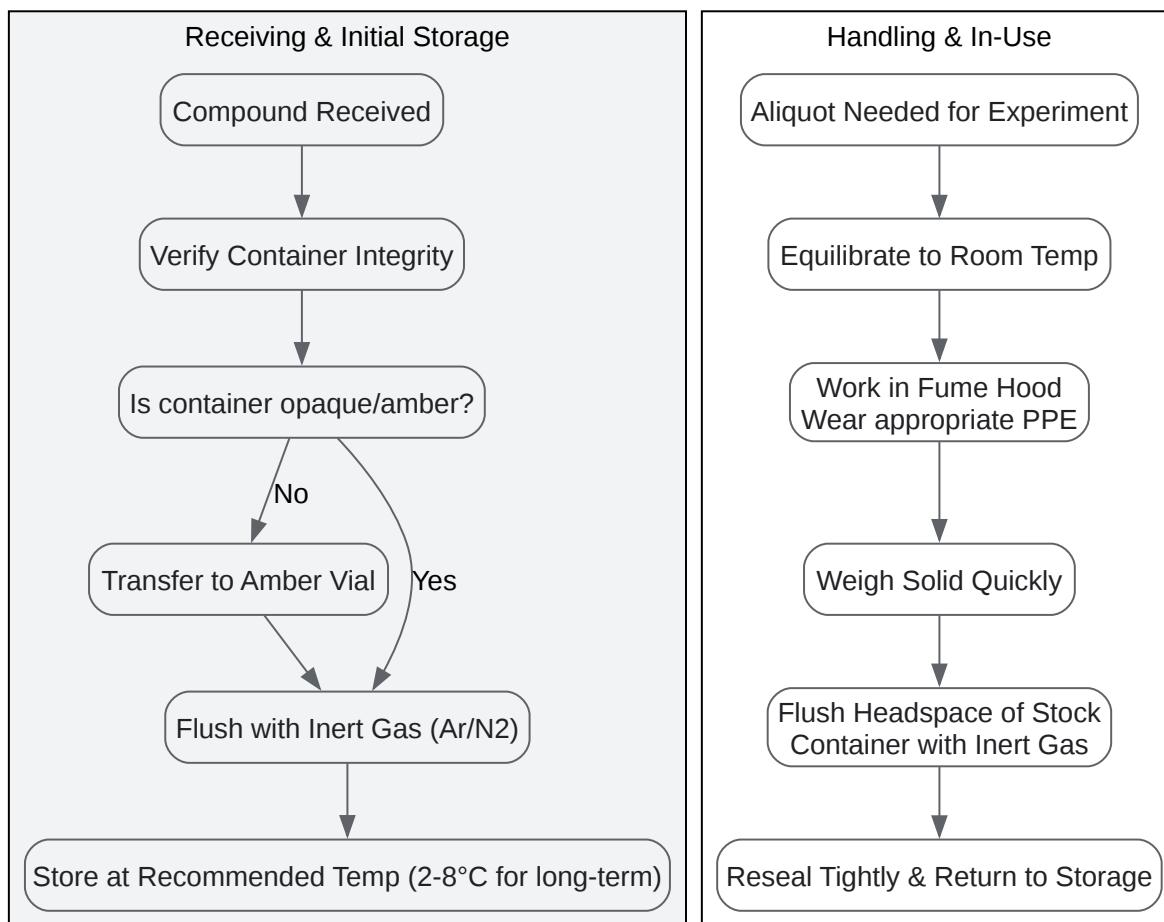
Based on the stability profile, a multi-faceted approach to storage is required to preserve the purity and integrity of **3-Cyano-5-nitrobenzotrifluoride**. While some suppliers provide a general guideline of "room temperature,"[1][3] optimal long-term storage necessitates more stringent controls derived from the chemistry of related compounds.[12][13]

## Optimal Storage Conditions

Parameter	Recommendation	Rationale
Temperature	Long-Term (>1 year): 2-8°C Short-Term / In-Use: Controlled Room Temperature (20-25°C)	Lower temperatures minimize the rate of any potential slow degradation pathways. A cool, dry environment is consistently recommended for related nitroaromatic compounds. <a href="#">[12]</a> <a href="#">[13]</a>
Atmosphere	Store under an inert atmosphere (e.g., Argon or Nitrogen).	Prevents long-term oxidative degradation and hydrolysis from atmospheric moisture. An inert atmosphere is recommended for analogous compounds. <a href="#">[12]</a>
Light	Store in an amber glass vial or other opaque, tightly sealed container.	Protects against potential photolytic degradation, a known risk for some benzotrifluoride derivatives. <a href="#">[9]</a> <a href="#">[10]</a>
Container	Tightly sealed glass containers.	Prevents moisture ingress and ensures chemical inertness. <a href="#">[12]</a> <a href="#">[13]</a>

## Workflow for Proper Storage

The following diagram outlines the decision-making process for ensuring the proper storage of **3-Cyano-5-nitrobenzotrifluoride** upon receipt and during its use lifecycle.

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Caption: Decision workflow for storage and handling.

## Step-by-Step Handling Protocol

Adherence to a strict handling protocol is essential for both user safety and compound purity.

- Preparation: Before opening, allow the container to equilibrate to ambient temperature to prevent condensation of atmospheric moisture onto the cold solid.

- Environment: Conduct all manipulations within a certified chemical fume hood to mitigate inhalation risks.[12][14]
- Personal Protective Equipment (PPE): Wear standard PPE, including a lab coat, nitrile gloves, and chemical safety goggles.[13]
- Dispensing: Handle the solid carefully to avoid generating dust.[12] Use appropriate tools (e.g., a clean spatula) for transfer.
- Resealing: After dispensing the required amount, flush the headspace of the primary container with a gentle stream of inert gas (e.g., nitrogen or argon) before tightly resealing the cap.
- Cleanup: Clean any spills promptly. Wash hands thoroughly after handling.[12]

## Hazard Summary

While a specific, comprehensive safety data sheet for **3-Cyano-5-nitrobenzotrifluoride** is not widely available, data from closely related analogues and the general hazards of aromatic nitro compounds provide a strong basis for a safety assessment.

Hazard Type	Description	Source(s)
Acute Toxicity	Labeled as "Toxic if swallowed." [15] Related compounds are harmful if swallowed, inhaled, or in contact with skin.[12][13][14]	[12][13][14][15]
Irritation	Causes skin and serious eye irritation.[12][13]	[12][13]
Chronic Exposure	The general class of aromatic nitro compounds is associated with health effects such as cyanosis (reduced oxygen-carrying capacity of blood) and anemia.[16]	[16]

It is imperative to treat this compound with the recognition of it having potentially significant hazards and to handle it only with appropriate engineering controls and personal protective equipment.

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